

Ecotoxicological Profile of Flumethrin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Flumethrin*

Cat. No.: *B136387*

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Introduction

Flumethrin is a synthetic pyrethroid insecticide, specifically classified as a Type II pyrethroid due to the presence of an α -cyano group in its structure. It is utilized primarily as an ectoparasiticide in veterinary medicine, notably in flea and tick collars for domestic animals. While its application method is targeted, the potential for environmental release and subsequent impact on non-target aquatic organisms necessitates a thorough understanding of its ecotoxicological effects. This technical guide provides a comprehensive overview of the current knowledge on the ecotoxicological effects of **Flumethrin** on freshwater aquatic life, intended for researchers, scientists, and professionals in drug development and environmental risk assessment.

Physicochemical Properties and Environmental Fate

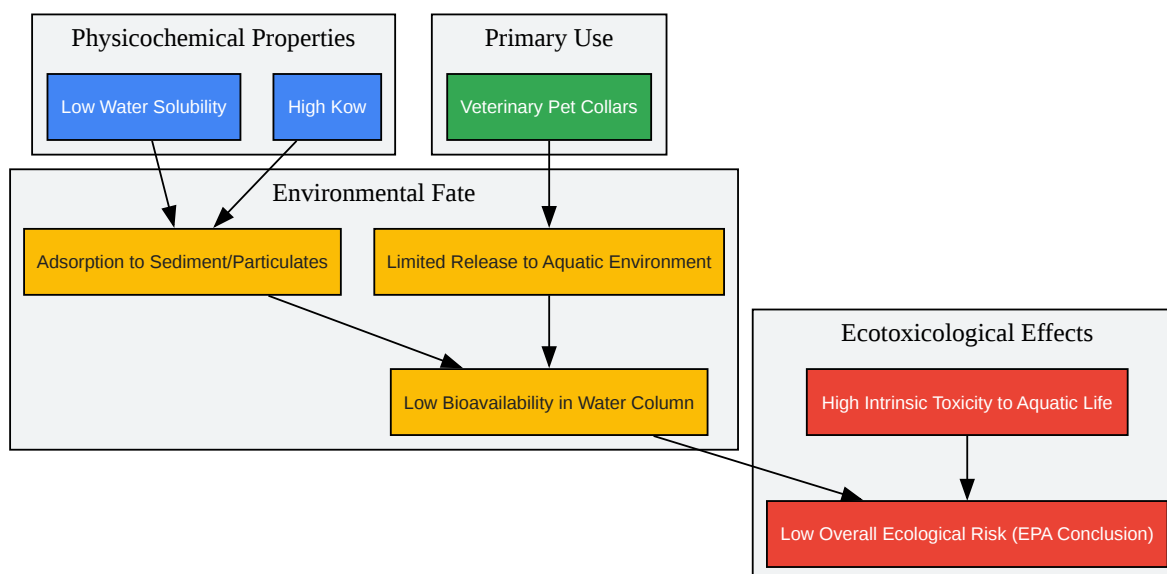
Flumethrin is a complex chiral molecule with multiple isomeric forms. The technical product is predominantly composed of the trans-Z-1 and trans-Z-2 isomers. As a synthetic pyrethroid, it possesses low water solubility and a high octanol-water partition coefficient (K_{ow}), indicating a tendency to adsorb to organic matter in soil and sediment rather than remaining dissolved in the water column. This characteristic significantly influences its environmental distribution and bioavailability to aquatic organisms. The primary route of environmental entry from its main use in pet collars is through direct contact with water during swimming or bathing of treated animals, or indirectly through runoff from areas frequented by these animals. However, the

United States Environmental Protection Agency (EPA) has concluded that due to its specific use pattern, the overall ecological risk is considered low.[1]

Mechanism of Action

The primary mode of action of **Flumethrin**, like other Type II pyrethroids, is the disruption of nerve function in target organisms. It acts on the voltage-gated sodium channels in the neuronal membranes.

Flumethrin binds to the α -subunit of these channels, causing a prolongation of the open state. This leads to a persistent influx of sodium ions, resulting in membrane depolarization, repetitive nerve firing, and eventual paralysis, leading to the death of the organism.



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References

- 1. downloads.regulations.gov [downloads.regulations.gov]
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